

An In-Depth Technical Guide to 3,7-Dimethylguanine (CAS 19143-67-0)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-amino-3,7-dimethyl-3H-purin-6(7H)-one
CAS No.:	19143-67-0
Cat. No.:	B3348911

[Get Quote](#)

A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of 3,7-dimethylguanine, a purine derivative of significant interest in the fields of molecular biology, toxicology, and pharmacology. While not as extensively studied as other methylated guanines, its unique structure and potential biological activities warrant a closer examination. This document synthesizes the available scientific literature to offer insights into its physicochemical properties, biological relevance, synthesis, analytical methods, and potential applications.

Introduction to 3,7-Dimethylguanine

3,7-Dimethylguanine is a methylated derivative of the purine base guanine. Its structure features methyl groups at the N3 and N7 positions of the guanine ring. While found in nature, notably isolated from the marine sponge *Zyzzya fuliginosa*, it is more commonly encountered in the context of DNA damage.^[1] The formation of such dialkylated purines can result from exposure to certain endogenous and exogenous alkylating agents. Understanding the

properties and biological consequences of 3,7-dimethylguanine is crucial for research into DNA repair mechanisms, carcinogenesis, and the development of novel therapeutic agents.

Caption: Chemical structure of 3,7-dimethylguanine.

Physicochemical and Spectral Data

Comprehensive experimental data for 3,7-dimethylguanine is not readily available in public databases. The following tables summarize the known information and include predicted values or data from the closely related and well-characterized analogue, 7-methylguanine, for comparative purposes.

Table 1: Physicochemical Properties of 3,7-Dimethylguanine and Analogs

Property	3,7-Dimethylguanine (CAS 19143-67-0)	7-Methylguanine (CAS 578-76-7)	Notes
Molecular Formula	C ₇ H ₉ N ₅ O	C ₆ H ₇ N ₅ O	
Molecular Weight	179.18 g/mol	165.15 g/mol	
Appearance	Data not available	Crystalline solid	[2]
Melting Point	Data not available	>300 °C	
Solubility	Data not available	Soluble in 1 M sodium hydroxide (~50 mg/ml)	[2]
pKa	Data not available	Data not available	
UV/Vis (λ _{max})	Data not available	252, 281 nm	[2]

Table 2: Spectral Data Summary

Technique	3,7-Dimethylguanine	7-Methylguanine (for comparison)
^1H NMR	Data not available	Specific shifts depend on solvent and conditions.
^{13}C NMR	Data not available	Specific shifts depend on solvent and conditions.
IR Spectroscopy	Data not available	Characteristic peaks for N-H, C=O, and aromatic C-N stretching are expected.
Mass Spectrometry	The structure was confirmed by mass spectrometry upon its isolation. [1]	The NIST WebBook provides a mass spectrum for 7-methylguanine. [3]

Synthesis and Biological Formation

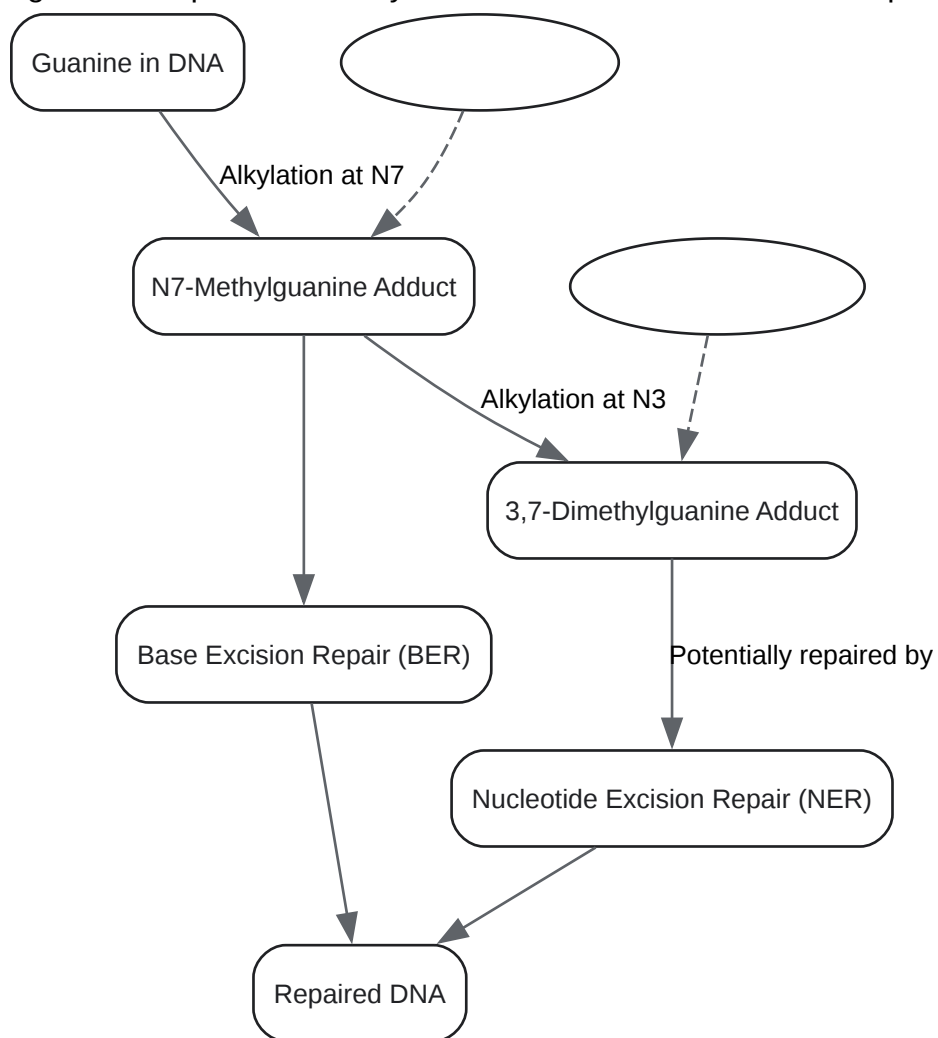
Chemical Synthesis

The synthesis of 3,7-disubstituted guanines can be achieved through the alkylation of guanine or its derivatives. The regioselectivity of the alkylation can be influenced by the choice of starting material, alkylating agent, and reaction conditions. For instance, the reaction of O⁶-methylguanine with methyl iodide can yield 3,7-dimethylguanine among other products.[\[4\]](#) Treatment of 7-arylmethyl guanines with (hetero)arylmethyl halides in the presence of sodium hydride in N,N-dimethylformamide can also produce 3,7-disubstituted guanines.[\[4\]](#)

Biological Formation as a DNA Adduct

In a biological context, 3,7-dimethylguanine can be formed as a DNA adduct through the action of alkylating agents. The N7 position of guanine is highly nucleophilic and a primary target for many electrophiles, leading to the formation of N7-alkylguanine adducts. Subsequent alkylation at the N3 position, although less frequent, can occur, resulting in the formation of the 3,7-dimethylguanine adduct. The formation of this and other DNA adducts can have significant biological consequences, including the potential for mutagenesis and carcinogenesis if not repaired.

Figure 2: Simplified Pathway of DNA Adduct Formation and Repair



[Click to download full resolution via product page](#)

Caption: Generalized pathway of DNA alkylation and repair.

Biological Significance and DNA Repair

The biological significance of 3,7-dimethylguanine is intrinsically linked to its existence as a DNA lesion. While the direct biological effects of this specific adduct are not well-documented, inferences can be drawn from the extensive research on its close analog, 7-methylguanine.

N7-methylguanine is the most abundant DNA adduct formed by many monofunctional alkylating agents.[5] Although not as directly miscoding as O⁶-methylguanine, its presence can lead to depurination, creating an abasic site that can be mutagenic if not repaired.[5] The primary mechanism for the removal of N7-methylguanine is the Base Excision Repair (BER) pathway.[5]

The additional methylation at the N3 position in 3,7-dimethylguanine likely creates a more complex lesion. The presence of the N3-methyl group could potentially hinder the recognition and excision by DNA glycosylases specific for N7-methylguanine. This might necessitate the involvement of the more versatile Nucleotide Excision Repair (NER) pathway, which recognizes and removes bulky, helix-distorting lesions.

Recent studies on 7-methylguanine have also revealed its potential as an anticancer agent. It has been shown to competitively inhibit the DNA repair enzyme poly(ADP-ribose) polymerase (PARP).[3][6] This suggests that 3,7-dimethylguanine could also possess similar inhibitory activity, making it a compound of interest for cancer research.

Analytical Methodologies

The detection and quantification of 3,7-dimethylguanine in biological samples are crucial for studying its formation and repair. While specific protocols for this compound are scarce, methods developed for other methylated guanines can be adapted.

Sample Preparation

For the analysis of DNA adducts, DNA must first be isolated from cells or tissues. This is typically followed by enzymatic or chemical hydrolysis to release the individual nucleobases or nucleosides.

Chromatographic Separation and Detection

High-performance liquid chromatography (HPLC) and ultra-high-performance liquid chromatography (UPLC) are the preferred methods for separating 3,7-dimethylguanine from other nucleic acid components.[7][8] A reversed-phase C18 column is commonly used with a mobile phase consisting of an aqueous buffer and an organic modifier like methanol or acetonitrile.[8]

Detection is most sensitively and specifically achieved using tandem mass spectrometry (MS/MS).[8] Electrospray ionization (ESI) is a suitable ionization technique for this class of compounds.

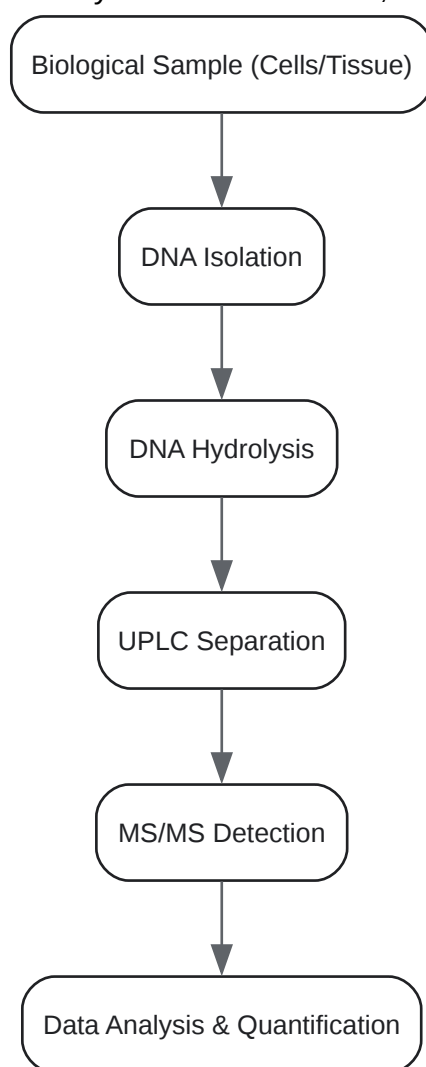
Experimental Protocol: UPLC-MS/MS for the Detection of Methylated Guanines

This protocol is a general guideline and should be optimized for the specific instrumentation and sample matrix.

- DNA Hydrolysis:
 - Isolate DNA from the sample of interest using a commercial kit or standard phenol-chloroform extraction.
 - Quantify the DNA concentration using UV spectrophotometry.
 - Hydrolyze the DNA to nucleobases by heating in formic acid or using a cocktail of enzymes such as nuclease P1 and alkaline phosphatase.
- UPLC Separation:
 - Column: C18 Acquity® Bridged Ethylene Hybrid (BEH) column (e.g., 1.7 μ m, 100 mm x 2.1 mm).[8]
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Flow Rate: 0.2 mL/minute.
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 10 minutes.
 - Injection Volume: 5-10 μ L.
- MS/MS Detection:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).

- Multiple Reaction Monitoring (MRM):
 - Monitor the specific precursor-to-product ion transitions for 3,7-dimethylguanine. The exact m/z values would need to be determined experimentally.
 - For comparison, the transition for 7-methylguanine is m/z 166 $\rightarrow$ 149.[8]
- Quantification: Use a stable isotope-labeled internal standard for accurate quantification.

Figure 3: Typical Analytical Workflow for 3,7-Dimethylguanine



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the analysis of 3,7-dimethylguanine.

Applications in Research and Drug Development

3,7-Dimethylguanine holds potential in several areas of scientific inquiry and therapeutic development.

- **Biomarker of Exposure:** Similar to 7-methylguanine, which is used as a biomarker for exposure to tobacco smoke and certain chemotherapeutic agents, 3,7-dimethylguanine could potentially serve as a more specific biomarker for exposure to agents that cause N3-adenine and N7-guanine methylation.[9][10]
- **Tool for DNA Repair Studies:** Synthetic 3,7-dimethylguanine can be incorporated into oligonucleotides to create defined DNA substrates. These can be used in in vitro assays to investigate the substrate specificity and efficiency of various DNA repair enzymes, particularly those in the BER and NER pathways.
- **Anticancer Drug Development:** The finding that 7-methylguanine inhibits PARP opens up the possibility that 3,7-dimethylguanine may have similar or even enhanced activity.[3][6] As a natural product derivative, it may offer a different toxicity profile compared to synthetic PARP inhibitors. Further investigation into its mechanism of action and efficacy in cancer cell lines is warranted.

Safety and Handling

Disclaimer: A specific Safety Data Sheet (SDS) for 3,7-dimethylguanine (CAS 19143-67-0) is not readily available. The following information is based on general principles for handling heterocyclic and potentially mutagenic compounds and should be supplemented with a thorough risk assessment before use.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[11][12][13]
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols. Avoid contact with skin and eyes.[11][12][13]

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.^[1]
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

References

- (Reference to a general organic chemistry or spectroscopy textbook for found
- ChemInform Abstract: Preparation of Novel 3,7-, 7,9- and 1,7-Disubstituted Guanines. (2025, August 6). ChemInform.
- Tasdemir, D., Mangalindan, G. C., Concepción, G. P., Harper, M. K., & Ireland, C. M. (2001). 3,7-Dimethylguanine, a new purine from a Philippine sponge *Zyzzya fuliginosa*. *Chemical & Pharmaceutical Bulletin*, 49(12), 1628–1630.
- Thermo Fisher Scientific. (2013, November 8).
- Sigma-Aldrich. (2025, November 6).
- Fisher Scientific. (2015, January 12).
- Nilov, D. K., Maluchenko, N. V., Kurgina, T. A., Gushchin, I. Y., Efremov, R. G., & Studitsky, V. M. (2020). 7-Methylguanine inhibits PARP1/2 and can be used in combination with cisplatin to treat cancer. *Frontiers in Pharmacology*, 11, 987.
- Nilov, D. K., et al. (2022). Toxicological Properties of 7-Methylguanine, and Preliminary Data on its Anticancer Activity. *Frontiers in Pharmacology*.
- Kobal, B., et al. (1990). Determination of methylguanidine in plasma and urine by high-performance liquid chromatography with fluorescence detection following postcolumn derivatization. *Analytical Biochemistry*, 190(1), 88-91.
- (Reference for general DNA damage and repair concepts)
- Lawrence, J. F., Leduc, R., & Ryan, J. J. (1981). The determination of O6-methyl- and 7-methylguanine in mouse liver DNA from dimethylnitrosamine-treated mice by high-performance liquid chromatography with UV absorbance detection. *Analytical Biochemistry*, 116(2), 433–438.
- Fisher Scientific. (2009, September 22).
- Small, G. D., & Gordon, M. P. (1981). Repair of 3-methyladenine and 7-methylguanine in nuclear DNA of *Chlamydomonas*: requirement for protein synthesis. *Molecular and General Genetics*, 182(3), 433-439.
- Christmann, M., Tomicic, M. T., Roos, W. P., & Kaina, B. (2010).
- van der Laken, C. J., et al. (1991). Determination of N7-methylguanine in DNA of white blood cells from cancer patients treated with dacarbazine. *Carcinogenesis*, 12(5), 857-861.
- (Reference for general analytical chemistry techniques)

- Harahap, Y., Vianney, A. M., & Suryadi, H. (2021). Method Development and Validation for Measuring O6-Methylguanine in Dried Blood Spot Using Ultra High-Performance Liquid Chromatography Tandem Mass Spectrometry. *Drug Design, Development and Therapy*, 15, 963–971.
- Cayman Chemical. (2022, October 18).
- Mustonen, R., Schoket, B., & Hemminki, K. (1993). Smoking-related DNA adducts: 32P-postlabeling analysis of 7-methylguanine in human bronchial and lymphocyte DNA. *Carcinogenesis*, 14(1), 151–154.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-METHYLGUANINE manufacturers and suppliers - chemicalbook [chemicalbook.com]
- 2. 2,6-Octadienal, 3,7-dimethyl- [webbook.nist.gov]
- 3. 7-Methylguanine [webbook.nist.gov]
- 4. beilstein-journals.org [beilstein-journals.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. NIST Chemistry WebBook [webbook.nist.gov]
- 8. 3-Octanol, 3,7-dimethyl- [webbook.nist.gov]
- 9. 3,7-Octadiene-2,6-diol, 2,6-dimethyl- [webbook.nist.gov]
- 10. Synthesis, Spectral Characterization and Biological Activities of Co(II) and Ni(II) Mixed Ligand Complexes [mdpi.com]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. Welcome to the NIST WebBook [webbook.nist.gov]
- 13. usbio.net [usbio.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3,7-Dimethylguanine (CAS 19143-67-0)]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b3348911/docs#an-in-depth-technical-guide-to-3-7-dimethylguanine-cas-19143-67-0\]](https://www.benchchem.com/product/b3348911/docs#an-in-depth-technical-guide-to-3-7-dimethylguanine-cas-19143-67-0)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)